

GNE-203 stock solution preparation and storage

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Compound of Interest

Compound Name: GNE-203

Cat. No.: B607677

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An Application Note on the Preparation and Storage of **GNE-203** Stock Solutions

For researchers, scientists, and professionals in drug development, the accurate preparation and proper storage of compound stock solutions are fundamental to ensuring experimental reproducibility and the integrity of results. **GNE-203** is a known inhibitor of the c-Met receptor tyrosine kinase.^{[1][2]} This document provides a detailed protocol for the preparation and storage of **GNE-203** stock solutions for research use.

Quantitative Data Summary

The key properties of **GNE-203** and recommended storage conditions are summarized below.

Table 1: Chemical Properties of **GNE-203**

Property	Value
CAS Number	949560-05-8 ^{[1][2]}
Molecular Weight	677.51 g/mol ^{[1][2]}
Chemical Formula	C30H29Cl2F3N8O3 ^[1]
Appearance	Solid powder ^[1]
Purity	>98% ^[1]
Primary Solvent	Dimethyl sulfoxide (DMSO) ^{[1][3]}

Table 2: Recommended Storage Conditions for **GNE-203**

Form	Temperature	Duration	Conditions
Solid Powder	-20°C	Long-term (months to years)[1][3]	Dry and dark[1]
0 - 4°C	Short-term (days to weeks)[1]	Dry and dark[1]	
Stock Solution (in DMSO)	-80°C	Up to 6 months[3]	
-20°C	1 month to several months[1][3]		
0 - 4°C	Short-term (days to weeks)[1]		

Note: There is some variation in the reported stability of stock solutions. For maximum stability, storage at -80°C is recommended, and aliquoting into single-use volumes is advised to prevent repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GNE-203** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GNE-203** in DMSO, a common starting concentration for in vitro studies.

Materials:

- **GNE-203** solid powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

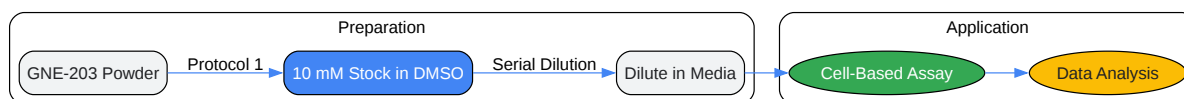
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Methodology:

- Safety First: Conduct all weighing and handling of the **GNE-203** powder and DMSO within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Calculation: Determine the mass of **GNE-203** required. To prepare a 10 mM stock solution, the calculation based on its molecular weight (677.51 g/mol) is as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 677.51 \text{ g/mol} = 0.0067751 \text{ g} = 6.78 \text{ mg}$
- Weighing: Carefully weigh 6.78 mg of **GNE-203** powder on an analytical balance and transfer it to a sterile vial.
- Dissolution: Add 1.0 mL of high-purity DMSO to the vial containing the **GNE-203** powder.[\[1\]](#)
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are visible. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting: To avoid degradation from multiple freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, clearly labeled microcentrifuge tubes or cryovials.
- Storage: Store the aliquots at -20°C for short-to-medium-term storage (up to a month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#) Protect the vials from light.

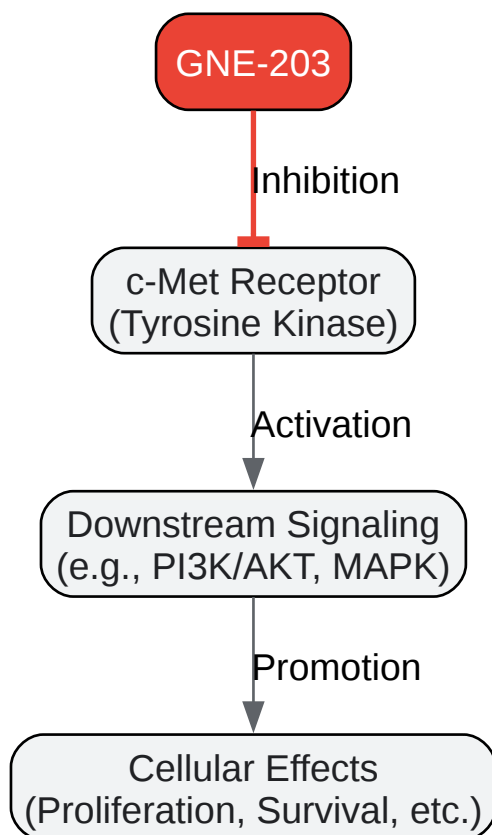
Visualizations

The following diagrams illustrate the key workflows and pathways relevant to the use of **GNE-203**.



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Caption: General experimental workflow from **GNE-203** powder to data analysis.



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Caption: Simplified mechanism of action for **GNE-203** as a c-Met inhibitor.

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